

BIMA Platform: A Technical Guide for Indonesian Scientific Researchers

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An In-depth Overview of the Core functionalities and workflows of the Basis Informasi Penelitian dan Pengabdian kepada Masyarakat (BIMA) platform for researchers, scientists, and drug development professionals in Indonesia.

The Indonesian Ministry of Education, Culture, Research, and Technology (Kemdikbudristek) has established the BIMA (Basis Informasi Penelitian dan Pengabdian kepada Masyarakat) platform as a centralized, web-based system for managing research and community service grants. This platform streamlines the entire grant lifecycle, from the initial proposal submission to the final reporting and assessment of outcomes, thereby enhancing transparency, efficiency, and data integration for researchers across Indonesia.[1][2] This guide provides a technical overview of the BIMA platform, its core functionalities, and the workflows involved in securing and managing research funding.

Core Functionalities of the BIMA Platform

The BIMA platform is designed to be a comprehensive tool for all stakeholders in the research ecosystem, including researchers, academic institutions, and the Directorate General of Higher Education, Research, and Technology (Ditjen Diktiristek).[1] Its primary functions include:

 Proposal Submission and Management: Researchers can submit their research and community service proposals directly through the BIMA portal. The system guides users through a multi-stage submission process.[3]



- Reviewer Management: The platform facilitates the management of reviewers for the proposal selection process.
- Progress Monitoring: BIMA allows for real-time tracking and monitoring of the progress of funded research and community service activities.[1]
- Reporting: Researchers are required to submit their final reports through the platform, ensuring a standardized reporting mechanism.
- Performance Analytics: The system enables the aggregation and analysis of research performance data, which is crucial for institutional and national policymaking.[1]
- Data Integration: A key feature of BIMA is its integration with other national databases such as SINTA (Science and Technology Index) and PDDIKTI (Pangkalan Data Pendidikan Tinggi), ensuring data synchronization and accuracy.[1][4]

Research and Community Service Schemes

The BIMA platform accommodates a variety of research and community service schemes, broadly categorized into basic research, applied research, and community empowerment programs.[2][5]

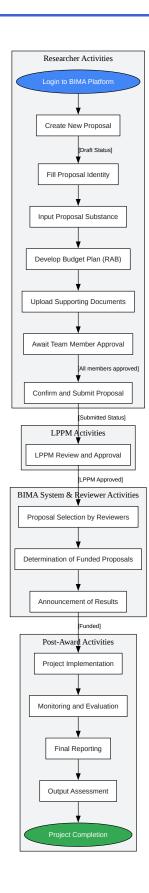


Scheme Category	Specific Schemes	Description
Basic Research	- Fundamental Research (Regular)- Domestic Cooperation Research Postgraduate Research (Master's Thesis and Doctoral Dissertation)- Beginner Lecturer Research	Aims to generate new knowledge and scientific understanding without immediate practical application.[2][5]
Applied Research	- Downstream Research	Focuses on solving practical problems and developing new technologies or products with direct applications.[2][5]
Community Service	- Community-Based Empowerment (PBM)- Entrepreneurship-Based Empowerment (PBK)- Regional-Based Empowerment (PBW)	Encompasses activities aimed at empowering and improving the welfare of communities through the application of science and technology.[2][5]

The BIMA Proposal Submission and Review Workflow

The process of submitting a research proposal through the BIMA platform follows a structured workflow, ensuring that all necessary information is captured and reviewed systematically. The following diagram illustrates the key stages of this workflow.





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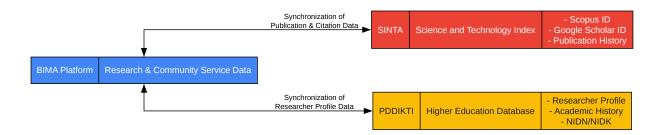
BIMA Proposal Submission and Review Workflow



The submission process is initiated by the principal investigator logging into the BIMA platform. [3] The proposal is then developed through several stages: defining the proposal's identity, detailing the substance of the research, outlining the budget (RAB), and uploading necessary supporting documents. [3] A critical step involves securing the approval of all team members before the proposal can be formally submitted. [3] Once submitted, the proposal undergoes a review and approval process by the university's Research and Community Service Institute (LPPM) before being passed on for selection by external reviewers. [3] Successful proposals proceed to the implementation, monitoring, and reporting phases, all of which are managed through the BIMA platform. [2]

Data Integration and Synchronization

A significant technical advantage of the BIMA platform is its integration with other key academic databases in Indonesia. This ensures data consistency and reduces the administrative burden on researchers.



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Data Integration of the BIMA Platform

Researchers' profiles and publication records are synchronized between BIMA, SINTA, and PDDIKTI.[4] This integration is crucial for determining a researcher's eligibility for different funding schemes, as the system automatically checks for compliance with minimum requirements based on the synchronized data.[3]

Conclusion



The BIMA platform represents a significant step forward in the management of scientific research and community service in Indonesia. By providing a unified and integrated system, it enhances the efficiency and transparency of the entire grant lifecycle. For researchers, a thorough understanding of the platform's functionalities and workflows is essential for successfully navigating the grant application and management process. The continued development and integration of BIMA are expected to further strengthen the national research and innovation ecosystem.

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